

Safe Disposal of 4-Hydroxy-6-methylnicotinic Acid: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-6-methylnicotinic acid

Cat. No.: B1337402

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **4-Hydroxy-6-methylnicotinic acid** (CAS No. 67367-33-3), ensuring compliance with general safety standards.

Hazard Profile and Safety Precautions

4-Hydroxy-6-methylnicotinic acid is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Before beginning any disposal procedure, it is imperative to wear the appropriate Personal Protective Equipment (PPE).

Table 1: Personal Protective Equipment (PPE) for Handling **4-Hydroxy-6-methylnicotinic Acid**

PPE Category	Specification
Eye Protection	Safety glasses with side-shields or goggles. A face shield may be required in situations with a higher risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly after handling the chemical.
Respiratory Protection	A NIOSH-approved respirator is recommended if handling large quantities or if dust is generated. Use only in a well-ventilated area, preferably within a fume hood.
Body Protection	A laboratory coat or chemical-resistant apron should be worn to prevent skin contact.

Step-by-Step Disposal Procedure

The primary method for the disposal of **4-Hydroxy-6-methylnicotinic acid** is through a licensed chemical waste disposal service. Do not dispose of this chemical down the drain or in regular solid waste.

- Waste Collection:
 - Collect waste **4-Hydroxy-6-methylnicotinic acid** in a clearly labeled, sealed container. The container should be compatible with the chemical and in good condition.
 - Label the container with "Hazardous Waste," the chemical name "**4-Hydroxy-6-methylnicotinic acid**," and the associated hazards (Irritant).
- Handling Spills:
 - In the event of a small spill, carefully sweep the solid material to collect it into an airtight container, taking care not to disperse dust.

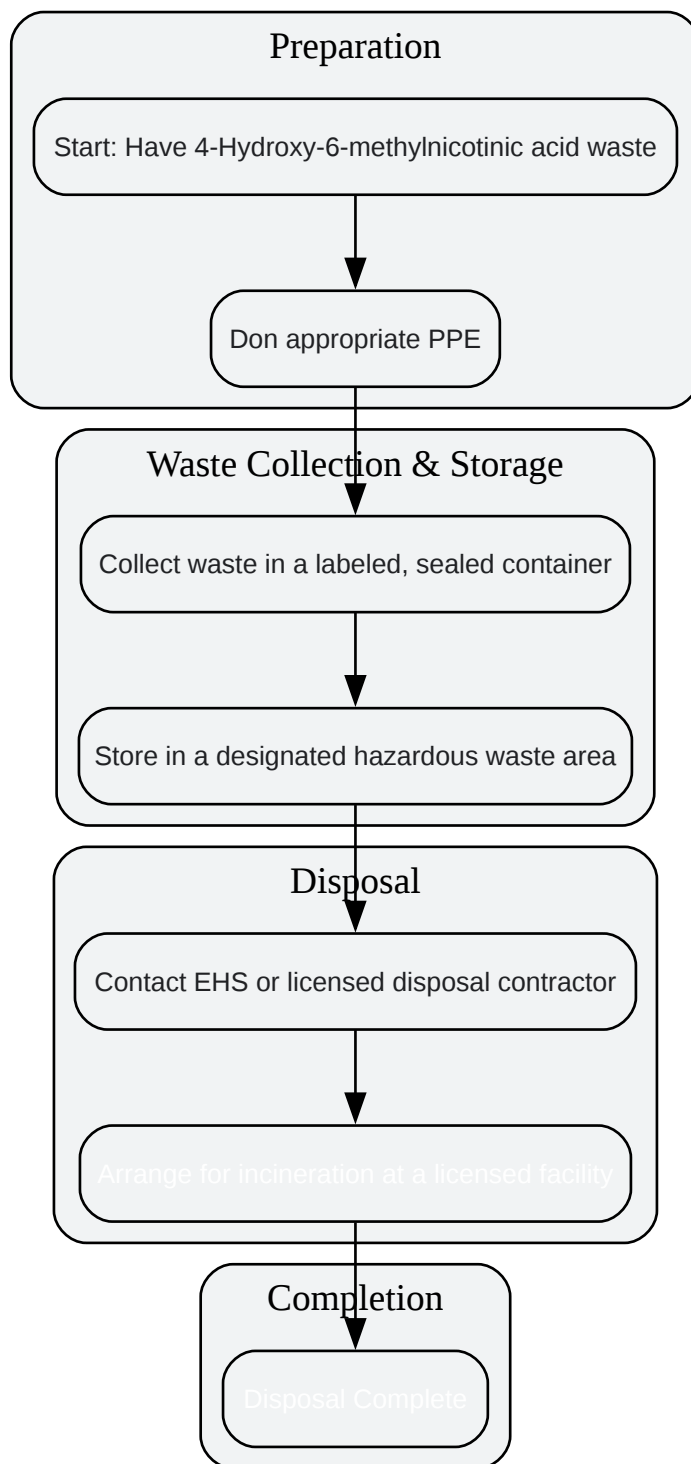
- The collected material should be treated as hazardous waste and disposed of according to the procedures outlined here.
 - Storage Pending Disposal:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
 - Consult your institution's environmental health and safety (EHS) guidelines for specific storage time limits.
 - Arranging for Disposal:
 - Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal of the waste.
 - Provide the contractor with accurate information about the chemical waste.
 - Disposal Method:
 - The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber system.
 - Alternatively, the waste may be dissolved or mixed with a combustible solvent before incineration.
 - All disposal activities must be in strict accordance with federal, state, and local regulations.
- [1]

Quantitative Disposal Data

At present, there is no publicly available, specific quantitative data, such as permissible concentration limits for alternative disposal methods, for **4-Hydroxy-6-methylnicotinic acid**. The standard procedure is complete disposal via a licensed waste management service.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **4-Hydroxy-6-methylnicotinic acid**.



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References

- 1. scbt.com [scbt.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com